

In Vitro Characterization of Pruvonertinib's Activity: A Technical Guide

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Compound of Interest

Compound Name: *Pruvonertinib*
CAS No.: *2064269-82-3*
Cat. No.: *B15612036*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the in vitro characterization of **Pruvonertinib** (also known as Rilzabrutinib or PRN1008), a potent and selective, orally active, reversible covalent inhibitor of Bruton's Tyrosine Kinase (BTK). The data and protocols summarized herein are essential for understanding the mechanism of action, potency, and selectivity of this compound, making it a valuable resource for researchers in immunology, oncology, and drug development.

Data Presentation: Quantitative Analysis of Pruvonertinib's In Vitro Activity

The following tables summarize the key quantitative data on **Pruvonertinib**'s in vitro activity, including its biochemical potency against BTK and other kinases, as well as its effects in various cellular assays.

Table 1: Biochemical Potency and Kinase Selectivity of **Pruvonertinib**

Kinase Target	IC50 (nM)	Percent Inhibition @ 1 μ M
BTK	1.3 $\pm$ 0.5	>90%
TEC	0.8 $\pm$ 0.1	>90%
BMX	1.0 $\pm$ 0.1	>90%
RLK (TXK)	1.2 $\pm$ 0.3	>90%
BLK	6.3 $\pm$ 0.7	>90%
ERBB4	Not specified	>90%

Data compiled from a screening of 251 kinases. Only kinases with >90% inhibition at 1 μ M are listed with their corresponding IC50 values where available.[\[1\]](#)[\[2\]](#)

Table 2: In Vitro Cellular Activity of **Pruvonertinib**

Assay	Cell Type/System	Endpoint	IC50 (nM)
B-cell Proliferation (anti-IgM induced)	Human B-cells	Proliferation	5 $\pm$ 2.4
B-cell Activation (CD69 expression)	Human B-cells	CD69 Expression	126 $\pm$ 32
Platelet Aggregation (platelet-stimulated)	Human Platelets	Aggregation	160
Cytotoxicity	HCT-116 (epithelial cell line)	Cell Viability	No cytotoxicity observed

[\[1\]](#)[\[3\]](#)

Experimental Protocols

This section details the methodologies for the key experiments cited in this guide.

Biochemical Kinase Inhibition Assay (Caliper Electrophoresis Method)

This assay determines the half-maximal inhibitory concentration (IC₅₀) of **Pruvonertinib** against purified kinase enzymes.

Materials:

- Recombinant human BTK enzyme
- Kinase buffer (e.g., 50 mM HEPES pH 7.5, 10 mM MgCl₂, 1 mM EGTA, 0.01% Brij-35)
- ATP
- Peptide substrate (e.g., Poly(Glu, Tyr) 4:1)
- **Pruvonertinib** (serial dilutions)
- Caliper Life Sciences microfluidic electrophoresis system

Procedure:

- Prepare serial dilutions of **Pruvonertinib** in DMSO and then dilute in kinase buffer.
- In a reaction plate, add the kinase, the peptide substrate, and the **Pruvonertinib** dilution.
- Initiate the kinase reaction by adding a solution of ATP.
- Incubate the reaction mixture at a controlled temperature (e.g., 30°C) for a specified time (e.g., 60 minutes).
- Stop the reaction by adding a stop buffer.
- Analyze the reaction products using a Caliper microfluidic electrophoresis system to separate the phosphorylated and unphosphorylated substrate.
- Calculate the percentage of kinase inhibition for each **Pruvonertinib** concentration relative to a DMSO control.

- Determine the IC₅₀ value by fitting the data to a four-parameter logistic dose-response curve.

Kinase Selectivity Profiling

To assess the selectivity of **Pruvonertinib**, it is screened against a large panel of purified kinases.

Procedure:

- A single high concentration of **Pruvonertinib** (e.g., 1 μ M) is tested against a panel of over 250 different kinases using a biochemical assay format (as described in 2.1 or a similar method).[\[1\]](#)
- The percent inhibition for each kinase is determined.
- For kinases showing significant inhibition (e.g., >50% or >90%), a full IC₅₀ curve is generated to determine the precise potency.[\[1\]](#)

B-cell Proliferation Assay

This cellular assay measures the effect of **Pruvonertinib** on the proliferation of primary human B-cells stimulated through the B-cell receptor (BCR).

Materials:

- Isolated primary human B-cells
- RPMI-1640 medium supplemented with fetal bovine serum, penicillin, and streptomycin
- Anti-IgM antibody (for BCR stimulation)
- **Pruvonertinib** (serial dilutions)
- Cell proliferation reagent (e.g., BrdU or [³H]-thymidine)

Procedure:

- Plate primary human B-cells in a 96-well plate.

- Treat the cells with serial dilutions of **Pruvonertinib** for a specified pre-incubation period.
- Stimulate the B-cells with an anti-IgM antibody to induce proliferation.
- Incubate the cells for a period of time (e.g., 72 hours).
- Add a cell proliferation reagent (e.g., BrdU) for the final hours of incubation.
- Lyse the cells and measure the incorporation of the proliferation reagent according to the manufacturer's instructions.
- Calculate the percentage of proliferation inhibition for each **Pruvonertinib** concentration relative to a DMSO control.
- Determine the IC50 value by fitting the data to a dose-response curve.[\[4\]](#)

Platelet Aggregation Assay

This assay evaluates the functional consequence of BTK inhibition by **Pruvonertinib** on platelet activation and aggregation.

Materials:

- Freshly drawn human whole blood or platelet-rich plasma
- Platelet aggregation agonist (e.g., collagen, atherosclerotic plaque homogenate)
- **Pruvonertinib** (serial dilutions)
- Platelet aggregometer

Procedure:

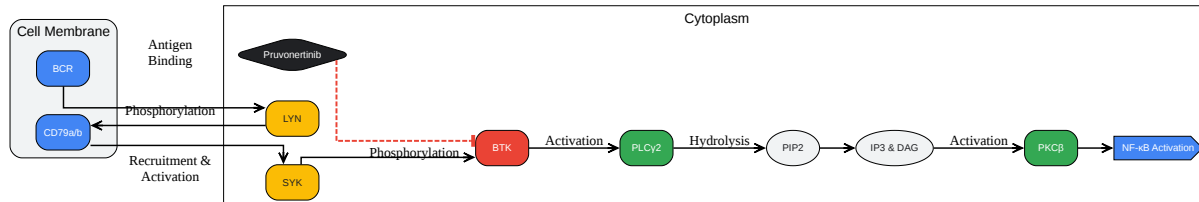
- Pre-incubate the blood or platelet-rich plasma with serial dilutions of **Pruvonertinib** or a vehicle control.
- Add a platelet aggregation agonist to initiate aggregation.

- Monitor the change in light transmission or impedance in a platelet aggregometer to measure the extent of aggregation over time.
- Calculate the percentage of aggregation inhibition for each **Pruvonertinib** concentration compared to the vehicle control.
- Determine the IC50 value from the resulting dose-response curve.[3]

Mandatory Visualizations

Signaling Pathway Diagram

The following diagram illustrates the B-cell receptor (BCR) signaling pathway and the point of inhibition by **Pruvonertinib**.

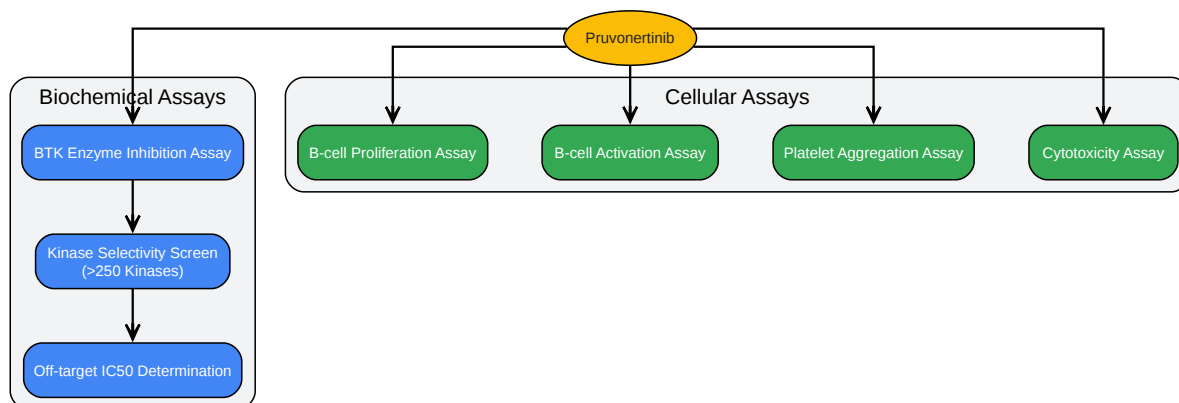


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Caption: B-cell receptor signaling pathway and **Pruvonertinib**'s mechanism of action.

Experimental Workflow Diagram

The following diagram outlines the general workflow for characterizing the in vitro activity of **Pruvonertinib**.

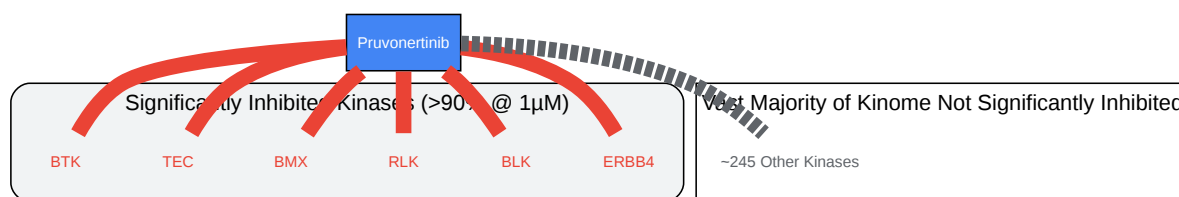


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Caption: General workflow for in vitro characterization of **Pruvonertinib**.

Kinase Selectivity Profile

The following diagram illustrates the high selectivity of **Pruvonertinib** for BTK and a few other related kinases.



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Caption: Kinase selectivity profile of **Pruvonertinib** at 1 μM.

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